

What is the biosynthetic pathway of Mitoridine

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Compound of Interest

Compound Name: *Mitoridine*

Cat. No.: *B10855606*

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Mitoridine: Unraveling a Biosynthetic Enigma

Researchers, scientists, and drug development professionals delving into the world of natural products may encounter the compound **Mitoridine**. However, a comprehensive review of the scientific literature reveals a significant gap in our understanding of its natural origins. At present, the biosynthetic pathway of **Mitoridine**, the intricate enzymatic process by which it is produced in a living organism, remains unelucidated and is not described in publicly accessible scientific databases.

While chemical suppliers list **Mitoridine** under the CAS number 3911-19-1, providing its chemical formula (C₂₀H₂₂N₂O₂) and structure, there is a conspicuous absence of research detailing its isolation from a natural source or the genetic and enzymatic machinery responsible for its construction. This suggests that **Mitoridine** may be a synthetically derived compound or a very rare natural product that has yet to be the subject of biosynthetic investigation.

For a compound to have a known biosynthetic pathway, it typically requires its identification from a plant, fungus, bacterium, or marine organism. Following this, researchers would embark on a series of experiments, often involving isotopic labeling studies, genetic sequencing, and enzymatic assays, to identify the precursor molecules, intermediates, and the specific enzymes that catalyze each step of its formation. This body of work, which is fundamental to understanding and potentially harnessing a natural product's synthetic machinery, is currently not available for **Mitoridine**.

Consequently, the core requirements of this technical guide—quantitative data on pathway efficiency, detailed experimental protocols for its elucidation, and visualizations of the

biosynthetic and signaling pathways—cannot be fulfilled at this time due to the lack of foundational research.

Available Chemical Information:

While its biological production remains a mystery, the fundamental chemical identity of **Mitoridine** is known:

Identifier	Value
CAS Number	3911-19-1
Molecular Formula	C ₂₀ H ₂₂ N ₂ O ₂
Molecular Weight	322.4 g/mol
SMILES	<chem>CC=C1CN2C3CC1C4C2CC5(C3N(C6=C5C=C</chem> <chem>C=C6O)C)C4=O</chem>

Future Outlook:

The elucidation of a biosynthetic pathway is a complex and resource-intensive endeavor. Should **Mitoridine** be identified from a natural source in the future, the scientific community could then begin the exciting work of unraveling its biosynthetic origins. This would not only provide profound insights into the chemical ingenuity of nature but also open up avenues for its biotechnological production through metabolic engineering and synthetic biology approaches.

For researchers interested in this compound, the current state of knowledge presents both a challenge and an opportunity. The absence of a known biosynthetic pathway marks a frontier for discovery, inviting exploration into potential natural sources and the novel enzymatic reactions that may be involved in its creation. Until such research is undertaken and published, the story of how **Mitoridine** is made remains an unanswered question in the vast field of natural product biosynthesis.

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